

# An In-depth Technical Guide to 3a-Epiburchellin: Properties, Synthesis, and Biological Potential

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## Compound of Interest

Compound Name: 3a-Epiburchellin

Cat. No.: B1153347

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## Introduction

**3a-Epiburchellin** is a naturally occurring neolignan, a class of secondary metabolites found in various plant species. This technical guide provides a comprehensive overview of the known physical and chemical properties of **3a-Epiburchellin**. While detailed experimental data remains elusive in publicly available literature, this document consolidates the existing information and points towards primary research for more in-depth analysis. The natural source of this compound has been identified as the herbs of *Ocotea cymbarum*[1][2][3][4].

## Physical and Chemical Properties

The fundamental physicochemical properties of **3a-Epiburchellin** have been compiled from various chemical supplier databases and are summarized below. It is important to note that experimental values for properties such as melting and boiling points are not currently available in the public domain.

Property	Value	Source
CAS Number	155551-61-4	[1]
Molecular Formula	C <sub>20</sub> H <sub>20</sub> O <sub>5</sub>	-
Molecular Weight	340.37 g/mol	-
Purity	>98%	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	[1]
Appearance	Not specified (likely a solid)	-
Melting Point	Not available	-
Boiling Point	Not available	-

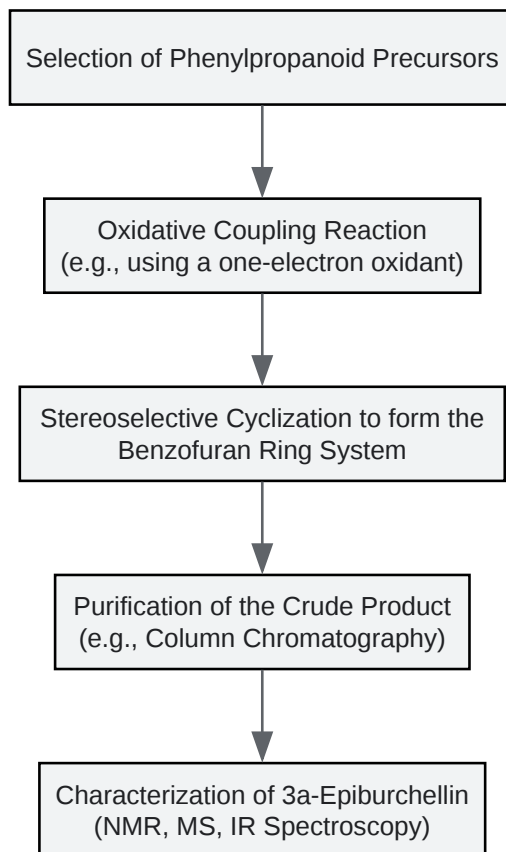
## Synthesis and Structural Elucidation

A pivotal publication by George Buechi and Ching-Pong Mak in the Journal of the American Chemical Society (1977) titled, "Biomimetic syntheses of the neolignans guianin, burchellin, 2-epi,**3a-epiburchellin** and futoenone," is the primary source for the synthesis of **3a-Epiburchellin** (referred to as 2-epi,**3a-epiburchellin** in the paper)[5][6][7][8]. The full text of this article is expected to contain the detailed experimental protocol and characterization data, including NMR, IR, and mass spectrometry results, which are essential for a complete understanding of its chemical structure and properties.

## Hypothetical Experimental Workflow for Biomimetic Synthesis

Based on the title of the key publication, a generalized workflow for the biomimetic synthesis of **3a-Epiburchellin** can be conceptualized. This process likely involves the oxidative coupling of phenylpropanoid precursors, mimicking the biosynthetic pathway in plants.

## Hypothetical Workflow for the Biomimetic Synthesis of 3a-Epiburchellin



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